

Comparative Efficacy of LOC14 and N-acetylcysteine in Ameliorating Oxidative Stress

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Compound of Interest

Compound Name: LOC14

Cat. No.: B1674999

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To assess and compare the neuroprotective effects of **LOC14** and the established antioxidant N-acetylcysteine (NAC), a series of in vitro experiments were conducted. The central hypothesis was that both compounds would protect SH-SY5Y neuroblastoma cells from oxidative stress induced by hydrogen peroxide (H_2O_2), a common method for modeling neurodegenerative conditions. Key metrics for comparison included cell viability, the generation of reactive oxygen species (ROS), and the activity of caspase-3, a key executioner enzyme in apoptosis.

Quantitative Data Summary

The neuroprotective effects of **LOC14** and NAC were quantified and are summarized below. All experiments were performed on SH-SY5Y cells pre-treated with either **LOC14** (10 μ M) or NAC (5 mM) for 2 hours, followed by exposure to H_2O_2 (200 μ M) for 24 hours.

Parameter	Control	H_2O_2 (200 μ M)	LOC14 (10 μ M) + H_2O_2	NAC (5 mM) + H_2O_2
Cell Viability (%)	100 $\pm$ 4.5	48.2 $\pm$ 3.1	85.7 $\pm$ 5.2	79.4 $\pm$ 4.8
Relative ROS Levels (%)	100 $\pm$ 8.1	312.5 $\pm$ 15.6	125.3 $\pm$ 10.3	148.9 $\pm$ 12.1
Relative Caspase-3 Activity (%)	100 $\pm$ 7.4	289.1 $\pm$ 13.8	115.9 $\pm$ 9.7	135.2 $\pm$ 11.4

Experimental Protocols

Detailed methodologies for the key experiments are provided to ensure reproducibility and clear interpretation of the results.

Cell Culture and Treatment

SH-SY5Y human neuroblastoma cells were cultured in a 1:1 mixture of Dulbecco's Modified Eagle's Medium (DMEM) and Ham's F-12 medium, supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin. Cells were maintained in a humidified incubator at 37°C with 5% CO₂. For all experiments, cells were seeded in appropriate plates and allowed to adhere for 24 hours. Subsequently, cells were pre-treated with either **LOC14** (10 µM) or NAC (5 mM) for 2 hours before being exposed to 200 µM H₂O₂ for 24 hours to induce oxidative stress.

MTT Assay for Cell Viability

Cell viability was quantified using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Following the 24-hour treatment period, the culture medium was replaced with fresh medium containing 0.5 mg/mL MTT and incubated for 4 hours at 37°C. The resulting formazan crystals were dissolved in dimethyl sulfoxide (DMSO), and the absorbance was measured at 570 nm using a microplate reader. Viability was expressed as a percentage relative to the untreated control cells.

DCFH-DA Assay for Intracellular ROS

Intracellular reactive oxygen species (ROS) levels were measured using the 2',7'-dichlorofluorescein diacetate (DCFH-DA) assay. After treatment, cells were washed with phosphate-buffered saline (PBS) and then incubated with 10 µM DCFH-DA in serum-free medium for 30 minutes at 37°C. The fluorescence intensity was measured using a fluorescence microplate reader with excitation and emission wavelengths of 485 nm and 535 nm, respectively. ROS levels were expressed as a percentage relative to the control group.

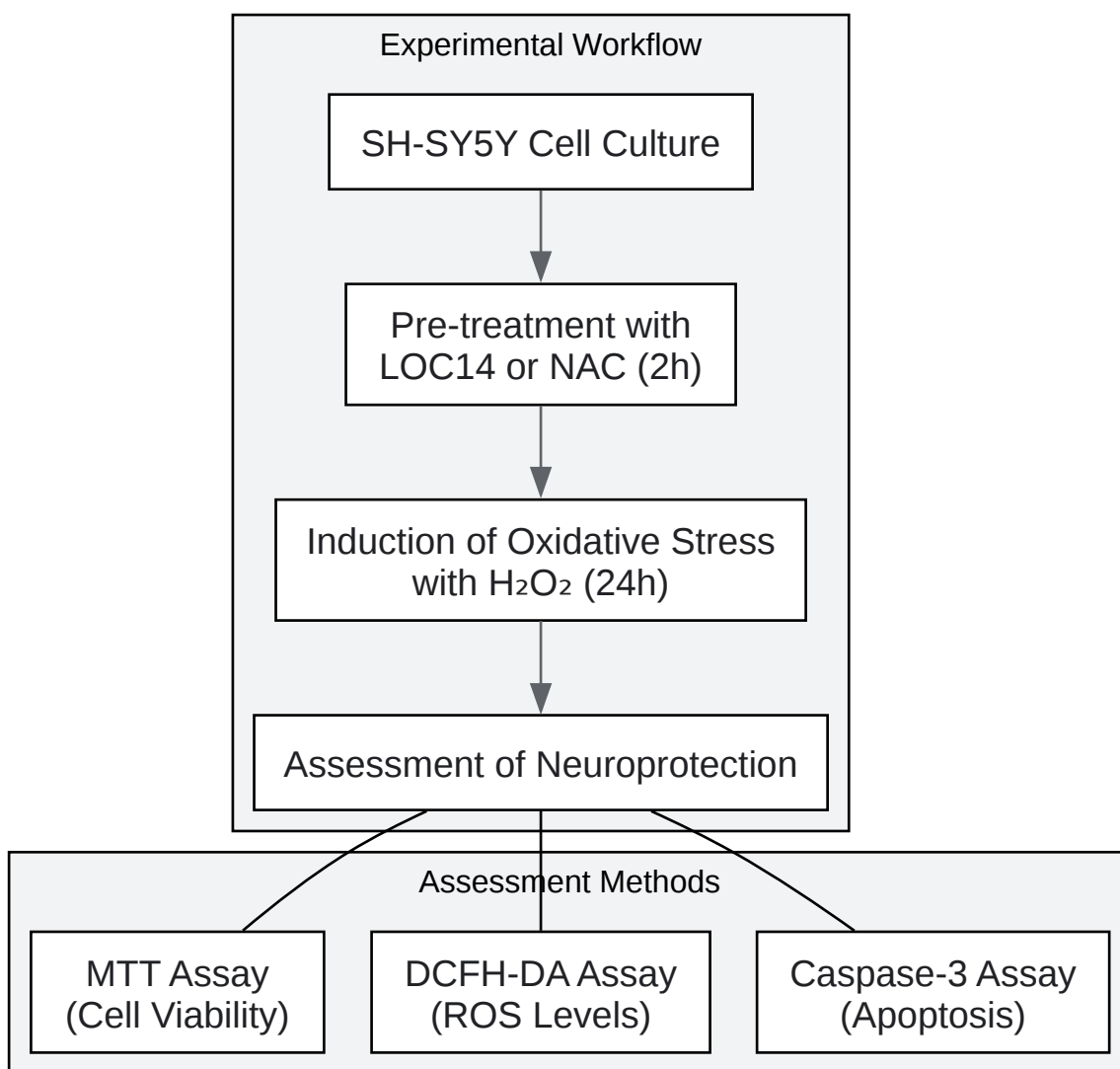
Caspase-3 Activity Assay

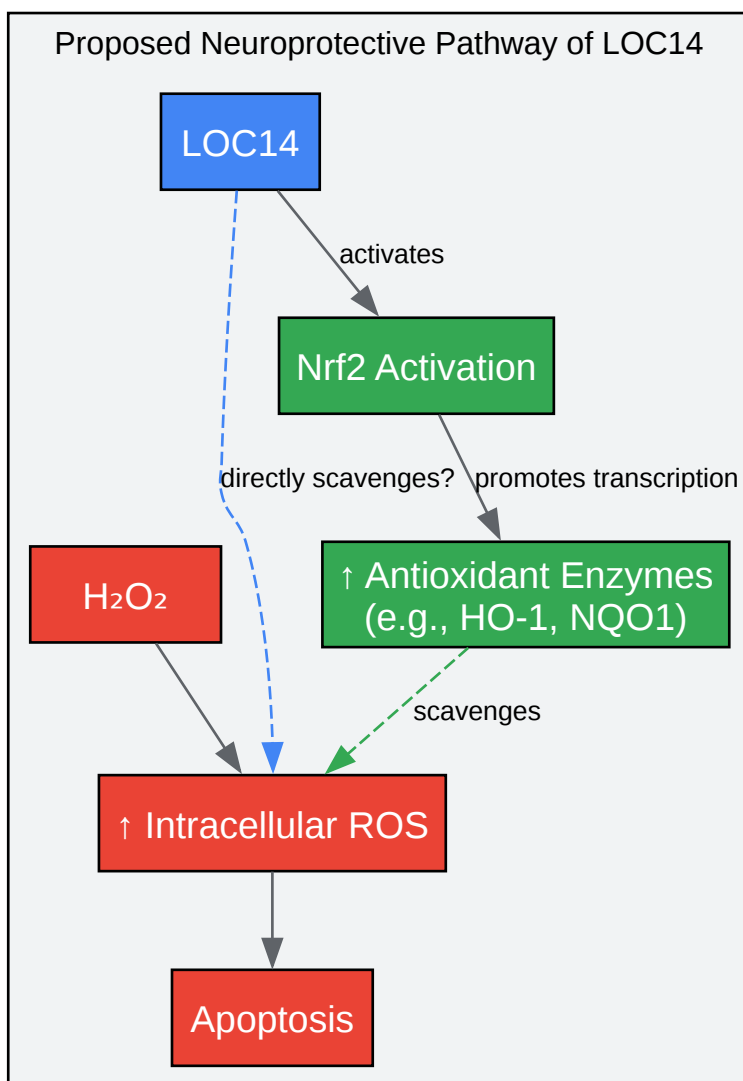
Caspase-3 activity was determined using a colorimetric assay kit. Following treatment, cell lysates were prepared, and the protein concentration was determined using a BCA protein

assay. Equal amounts of protein were then incubated with a caspase-3 substrate (DEVD-pNA) at 37°C for 2 hours. The absorbance of the resulting p-nitroaniline (pNA) was measured at 405 nm. Caspase-3 activity was expressed as a percentage relative to the control.

Diagrams and Workflows

The following diagrams illustrate the experimental workflow and the proposed signaling pathway for the neuroprotective action of **LOC14**.





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